6-(3-Bromophenyl)-2-chloronicotinonitrile MSDS safety data sheet

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Compound of Interest

Compound Name:	*6-(3-Bromophenyl)-2-chloronicotinonitrile*
CAS No.:	*147426-93-5*
Cat. No.:	*B136927*

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Technical Safety & Handling Monograph: **6-(3-Bromophenyl)-2-chloronicotinonitrile**

Part 1: Executive Summary & Chemical Identity

Compound Overview **6-(3-Bromophenyl)-2-chloronicotinonitrile** (CAS: 147426-93-5) is a high-value heterocyclic intermediate used primarily in the synthesis of kinase inhibitors and GPCR ligands. It functions as a bifunctional linchpin scaffold, leveraging the differential reactivity of its halogenated positions to facilitate modular drug design.

The molecule features a nicotinonitrile (3-cyanopyridine) core substituted at the C2 position with a chlorine atom and at the C6 position with a 3-bromophenyl group. This specific substitution pattern allows for orthogonal functionalization: the C2-chloro group is highly activated for Nucleophilic Aromatic Substitution (SNAr), while the aryl bromide moiety remains available for downstream palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

Physicochemical Profile

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Property	Specification
CAS Number	147426-93-5
Molecular Formula	$C_{12}H_6BrClN_2$
Molecular Weight	293.55 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, CH_2Cl_2, EtOAc; Insoluble in water
Melting Point	>120°C (Predicted based on analogs; experimental data varies by polymorph)
Reactivity Hazards	Hydrolyzes in strong acid/base; incompatible with strong oxidizers

Part 2: Hazard Identification & Risk Assessment

GHS Classification (Derived from Analogous Halogenated Cyanopyridines)

- Signal Word:DANGER
- Hazard Statements:
  - H301: Toxic if swallowed.
  - H315: Causes skin irritation.
  - H318: Causes serious eye damage.
  - H335: May cause respiratory irritation.

Toxicological Mechanisms

- Nitrile Toxicity: Metabolic liberation of cyanide ions is possible but less likely than with aliphatic nitriles; however, the compound should be treated as a potential cyanide source under extreme metabolic or thermal decomposition conditions.

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- Alkylating Potential: The activated C2-chloro position acts as an electrophile, capable of alkylating biological nucleophiles (proteins/DNA), leading to sensitization or cytotoxicity.

Part 3: Synthesis & Reactivity Logic (Expertise & Experience)

The "Linchpin" Strategy The utility of this compound lies in its regioselective synthesis and orthogonal reactivity. It is typically synthesized via a controlled Suzuki coupling of 2,6-dichloronicotinonitrile. The C6 position is sterically more accessible and electronically favorable for Pd-oxidative addition compared to the C2 position (flanked by the nitrile), allowing for the selective installation of the aryl ring.

Experimental Workflow Visualization The following diagram illustrates the synthesis of the core and its subsequent divergence into pharmaceutical targets.

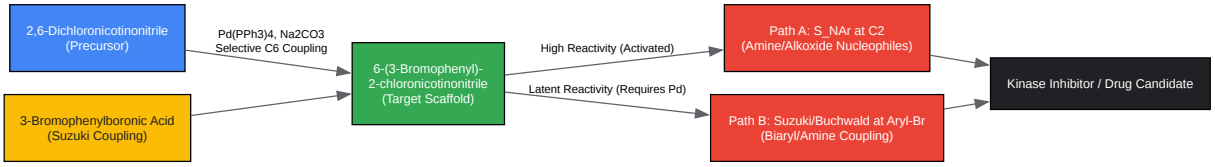

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Figure 1: Regioselective synthesis and orthogonal functionalization pathways. The C2-Cl bond is activated for SNAr, while the Aryl-Br bond is reserved for metal-catalyzed coupling.

Part 4: Detailed Handling Protocols

1. Weighing & Transfer (Static Hazard Control) Halogenated aromatic nitriles often exist as fluffy, electrostatic solids. Inhalation of dust is a critical risk vector.

- Engineering Control: All weighing must be performed inside a certified chemical fume hood or a powder containment enclosure.

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- PPE: Double nitrile gloves (0.11 mm min thickness), lab coat, and safety glasses with side shields. If dust generation is uncontrolled, use a P3/N95 respirator.
- Technique: Use an antistatic gun on the weighing boat and spatula before transfer. Do not use metal spatulas if the solid is highly charged; use PTFE-coated tools.

2. Reaction Setup (Moisture Sensitivity) While the compound is relatively stable, the C2-chloro position is susceptible to hydrolysis under basic, aqueous conditions, converting the nitrile to a primary amide or the chloride to a pyridone.

- Solvent Selection: Use anhydrous solvents (DMF, DMSO, or Dioxane) stored over molecular sieves.
- Atmosphere: Purge reaction vessels with Nitrogen or Argon.
- Quenching: When working up reactions involving this intermediate, avoid strongly basic aqueous washes (e.g., 1M NaOH) for extended periods. Use saturated NH_4Cl or dilute $NaHCO_3$.

Part 5: Emergency Response System

Exposure Decision Logic In the event of exposure, immediate action is required to mitigate systemic toxicity (potential cyanide-like effects) and local tissue damage.

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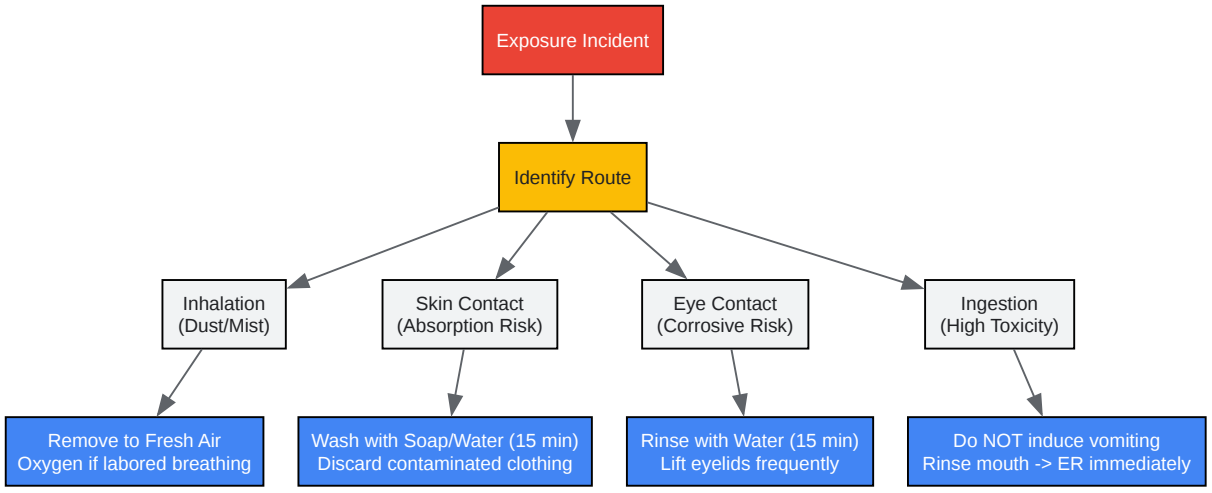

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Figure 2: Emergency response decision tree.[1] Immediate decontamination is prioritized over neutralization.

Firefighting Measures

- Media: Dry chemical, CO_2, or alcohol-resistant foam. Do not use a solid water stream (may scatter dust).
- Hazardous Combustion Products: Emits toxic fumes of Hydrogen Chloride (HCl), Hydrogen Bromide (HBr), Nitrogen Oxides (NOx), and Hydrogen Cyanide (HCN).
- Firefighter PPE: Full turnout gear plus Self-Contained Breathing Apparatus (SCBA) is mandatory due to the potential for HCN generation.

Part 6: Waste Disposal & Environmental Stewardship

Disposal Protocol

- Classification: Hazardous Waste (Toxic, Halogenated).

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- Segregation: Do not mix with acidic waste streams (risk of HCN evolution) or strong oxidizers.
- Method: Dissolve in a combustible solvent (e.g., acetone) and incinerate in a chemical incinerator equipped with an afterburner and scrubber to handle halogenated byproducts (HCl/HBr).

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